

# An In-depth Technical Guide to Boc-Orn(Tfa)-OH: Structure and Synthesis

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## Compound of Interest

Compound Name: *Boc-Orn(Tfa)-OH*

Cat. No.: *B8484876*

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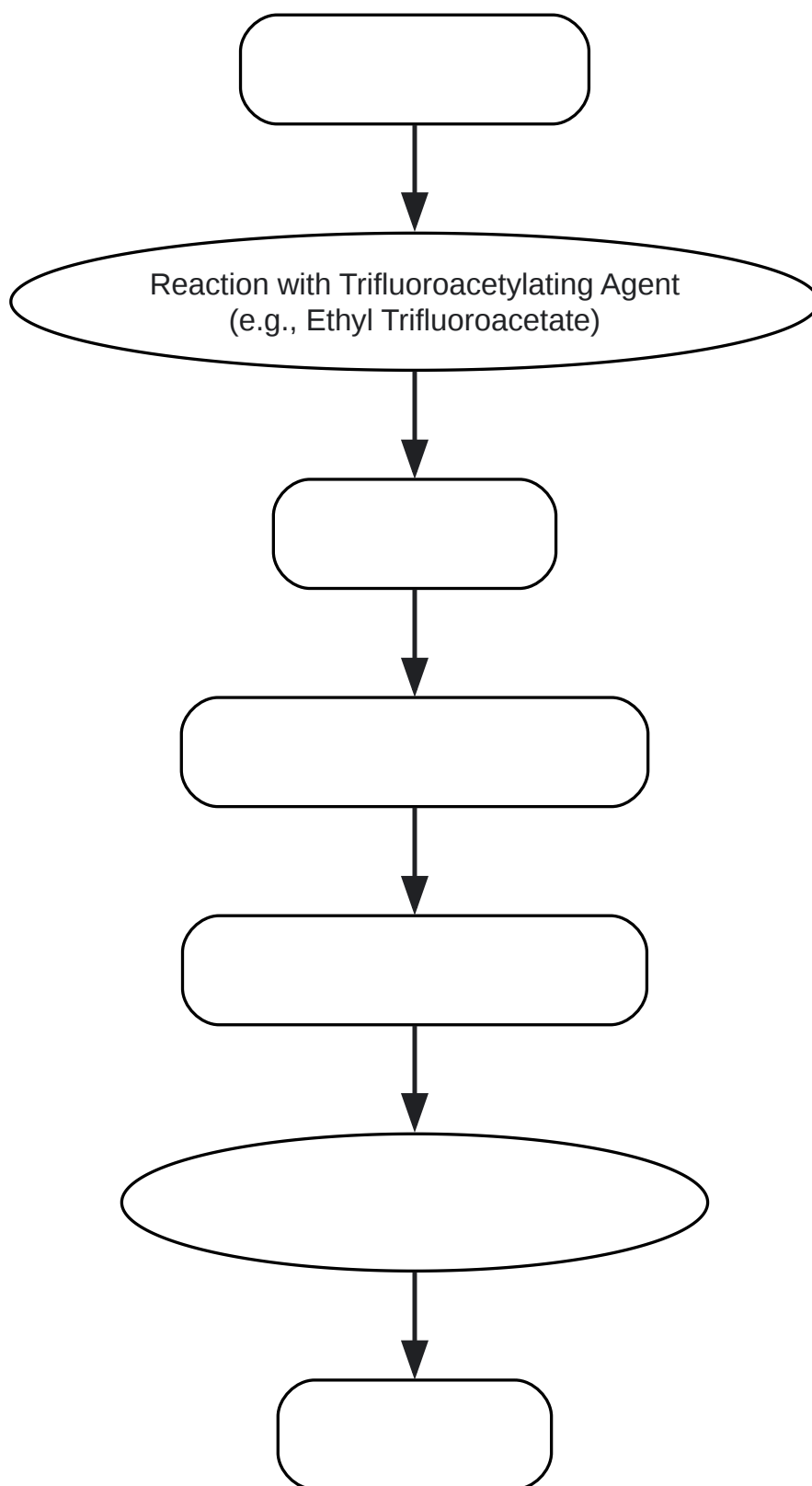
For Researchers, Scientists, and Drug Development Professionals

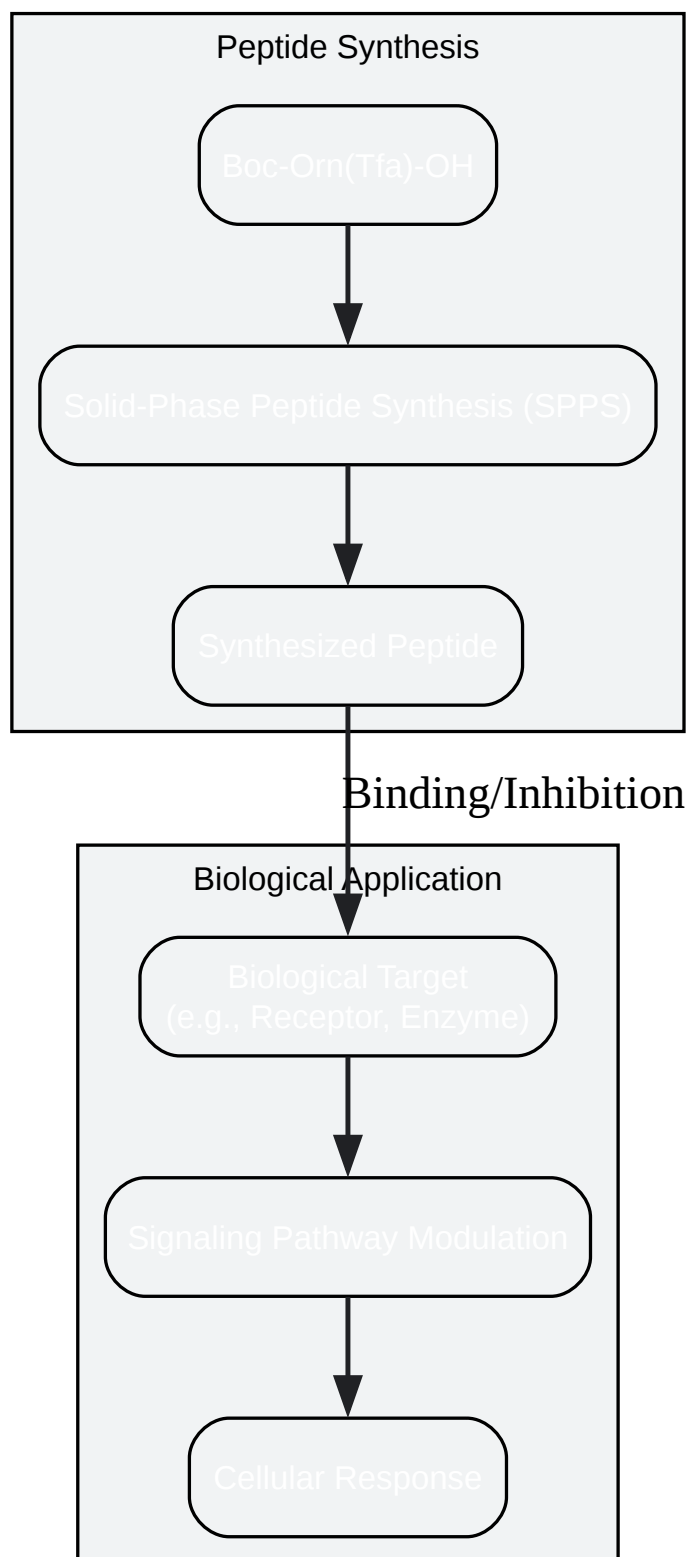
This guide provides a comprehensive overview of  $N\alpha$ -Boc- $N\delta$ -trifluoroacetyl-L-ornithine (**Boc-Orn(Tfa)-OH**), a crucial building block in peptide synthesis and drug discovery. We will delve into its chemical structure, a detailed synthesis protocol, and relevant physicochemical properties.

## Chemical Structure and Properties

**Boc-Orn(Tfa)-OH** is a derivative of the amino acid L-ornithine, where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the delta-amino group is protected by a trifluoroacetyl (Tfa) group. This orthogonal protection scheme is instrumental in solid-phase peptide synthesis (SPPS), allowing for the selective deprotection of either amino group during the construction of complex peptide chains.

The structure of **Boc-Orn(Tfa)-OH** is as follows:





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